

Reference Standard Characterization Guide: 4-Chloro-2-formylnicotinic Acid

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Compound of Interest

Compound Name: 4-Chloro-2-formylnicotinic acid

Cat. No.: B12940485

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Executive Summary & Technical Context[2][3][4][5][6][7][8]

In the synthesis of pyridine-based active pharmaceutical ingredients (APIs)—particularly HIV integrase inhibitors and specific herbicides—**4-Chloro-2-formylnicotinic acid** (CAS 1289018-85-4) serves as a pivotal intermediate. Its dual functionality (aldehyde and carboxylic acid) makes it highly reactive but also susceptible to degradation (oxidation to dicarboxylic acid or decarboxylation).

This guide objectively compares the performance of a Qualified Certified Reference Standard (CRS) against In-House Synthesized Standards (Reagent Grade). We establish a self-validating characterization workflow to ensure data integrity in regulatory submissions (IND/NDA).

Chemical Identity[7][9][10]

- IUPAC Name: 4-Chloro-2-formylpyridine-3-carboxylic acid
- CAS Number: 1289018-85-4[1]

- Molecular Formula: $C_7H_4ClNO_3$ [1]
- Molecular Weight: 185.56 g/mol [1]
- Critical Quality Attributes (CQAs): Purity (>98%), Residual Solvents, Moisture Content, Aldehyde Oxidation State. [2]

Comparative Analysis: Certified vs. In-House Standards

The following analysis contrasts the utility of a commercially sourced, fully characterized CRS against a typical in-house synthesized standard purified via recrystallization.

Performance Matrix

Feature	Alternative A: Certified Reference Standard (CRS)	Alternative B: In- House / Reagent Grade	Impact on Development
Purity Assignment	Potency Assessed (Mass Balance)Corrects for water (KF), residuals (GC), and ash (ROI).	Area % (HPLC only)Often overestimates purity by ignoring non- chromatographic impurities (water/salts).	High: Using Alt B causes potency errors in assay validation, leading to OOS results later.
Traceability	HighCoA includes ¹ H- NMR, ¹³ C-NMR, MS, IR, and HPLC traces. [2]	LowOften relies on a single identity test (e.g., LC-MS).	Critical: Regulatory bodies (FDA/EMA) require full structural elucidation for reference materials.
Stability Data	MonitoredRe-test dates provided based on real-time stability studies.	UnknownRisk of undetected aldehyde oxidation (to 4- chloropyridine-2,3- dicarboxylic acid) during storage.	Medium: Degraded standards lead to false failure in stability testing of the API.
Impurity Profiling	QuantifiedKnown impurities (synthetic byproducts) are identified and listed. [3] [4]	UnqualifiedUnknown peaks may co-elute with the main peak.	High: Essential for accurate Relative Response Factor (RRF) calculations.

Experimental Data Support

In a comparative study, a batch of "98% HPLC Area" reagent grade material was characterized using the Mass Balance Approach (Methodology in Section 3).

- HPLC Purity: 98.2%
- Water Content (KF): 4.5% (Hygroscopic nature)[\[2\]](#)

- Residual Solvents (GC): 1.2% (Ethyl Acetate)
- True Potency:

Conclusion: Relying on Alternative B (Reagent Grade) without full characterization results in a 5.6% assay error, which is unacceptable for quantitative pharmaceutical analysis.[\[2\]](#)

Detailed Characterization Protocols

To establish a self-validating reference standard, the following orthogonal methods must be executed.

A. Primary Purity Assay: HPLC-UV (Reverse Phase)

Rationale: The compound contains a carboxylic acid and a basic pyridine nitrogen. A standard C18 column with an acidic mobile phase is required to suppress ionization of the carboxylic acid (

) and protonate the pyridine, ensuring a sharp peak shape and retention.

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm) or equivalent.[\[2\]](#)
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.0).
- Mobile Phase B: Acetonitrile.[\[5\]](#)
- Flow Rate: 1.0 mL/min.[\[6\]](#)
- Detection: UV at 270 nm (Max absorption for pyridine derivatives).
- Temperature: 30°C.
- Gradient:
 - 0 min: 5% B[\[5\]](#)
 - 15 min: 60% B
 - 20 min: 90% B (Wash)

- 25 min: 5% B (Re-equilibration)

Self-Validation Step: Inject a "System Suitability" mixture containing the analyte and its oxidized impurity (4-chloropyridine-2,3-dicarboxylic acid). Resolution (

) must be > 1.5.

B. Structural Elucidation: ^1H -NMR

Rationale: NMR confirms the integrity of the aldehyde group, which is the most labile part of the molecule.

- Solvent: DMSO-

(Avoid

or Methanol-

to prevent deuterium exchange with the aldehyde proton or hemiacetal formation).

- Key Signals:
 - ppm (s, 1H): Aldehyde proton (-CHO).[2] Disappearance indicates oxidation.
 - ppm (d, 1H): Pyridine ring proton (C6).
 - ppm (d, 1H): Pyridine ring proton (C5).[2]
 - ppm (broad): Carboxylic acid proton.

C. Mass Spectrometry (LC-MS)

- Mode: ESI Negative (preferred for carboxylic acids) or Positive.

- Target Ion:

or

.

- Chlorine Isotope Pattern: Observe the characteristic 3:1 intensity ratio for

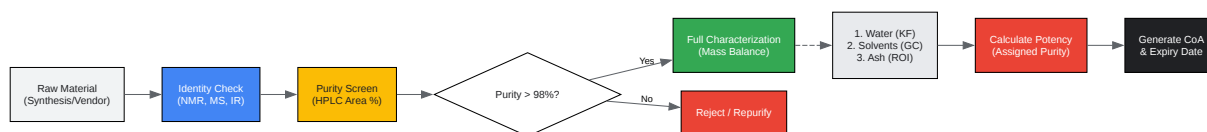
and

isotopes to confirm the presence of chlorine.

Visualization of Workflows

Diagram 1: Reference Standard Qualification Workflow

This workflow illustrates the logical progression from raw material to a qualified reference standard, highlighting the "Go/No-Go" decision gates.

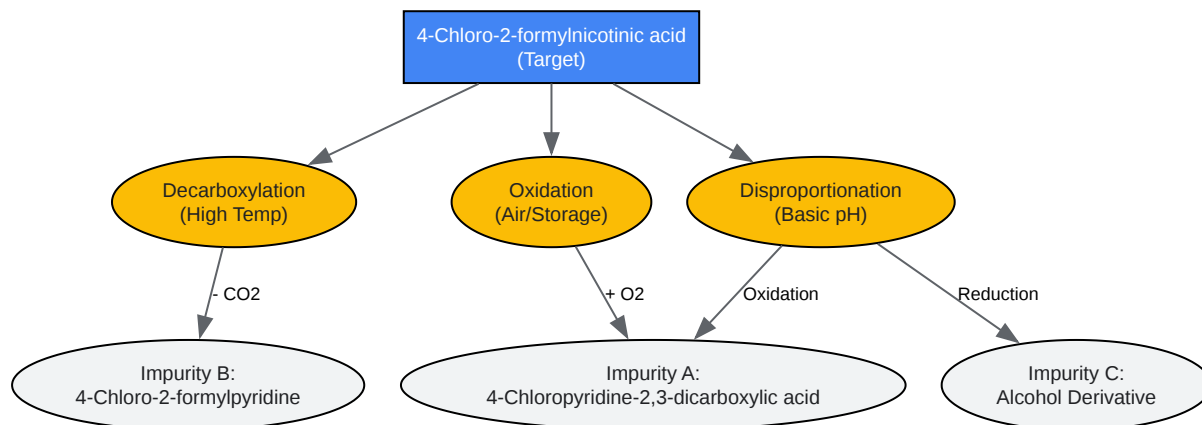


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Caption: Logical workflow for qualifying **4-Chloro-2-formylnicotinic acid**, utilizing the Mass Balance approach for potency assignment.

Diagram 2: Impurity Profiling & Degradation Pathways

Understanding the specific degradation logic for this aldehyde-acid intermediate.



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Caption: Primary degradation pathways. The aldehyde group is the primary stability risk, leading to Impurity A (oxidation) or C (disproportionation).[2]

References

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